

# Triphenyl Phosphite: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Triphenyl phosphite

Cat. No.: B1681583

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CAS Number: 101-02-0[1][2][3]

This technical guide provides an in-depth overview of **triphenyl phosphite**, a versatile organophosphorus compound widely utilized in chemical synthesis and industrial applications. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, safety, and key experimental protocols.

## Chemical and Physical Properties

**Triphenyl phosphite**, with the chemical formula  $P(OC_6H_5)_3$ , is a colorless to pale yellow viscous liquid.[3] It is an important trivalent phosphorus compound used as a reactant and catalyst in various organic syntheses.[4] The key physical and chemical properties of **triphenyl phosphite** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>15</sub> O <sub>3</sub> P	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	310.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	101-02-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
EINECS Number	202-908-4	<a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	22-24 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Boiling Point	360 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Density	1.184 g/mL at 25 °C	<a href="#">[1]</a>
Refractive Index	n <sub>20</sub> /D 1.59	<a href="#">[1]</a>
Flash Point	210 °C (410 °F)	<a href="#">[1]</a>
Vapor Pressure	5 mmHg at 205 °C	<a href="#">[1]</a>
Appearance	Clear, colorless to light yellow liquid	<a href="#">[5]</a>

## Safety Data Sheet Summary

**Triphenyl phosphite** presents several hazards that necessitate careful handling and adherence to safety protocols. Below is a summary of its classification and safety information according to the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Skin Sensitization (Category 1)	H317: May cause an allergic skin reaction
Eye Irritation (Category 2)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Repeated Exposure (Category 2)	H373: May cause damage to organs (Nervous system) through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-Term Hazard (Category 1)	H410: Very toxic to aquatic life with long lasting effects

#### Precautionary Statements:

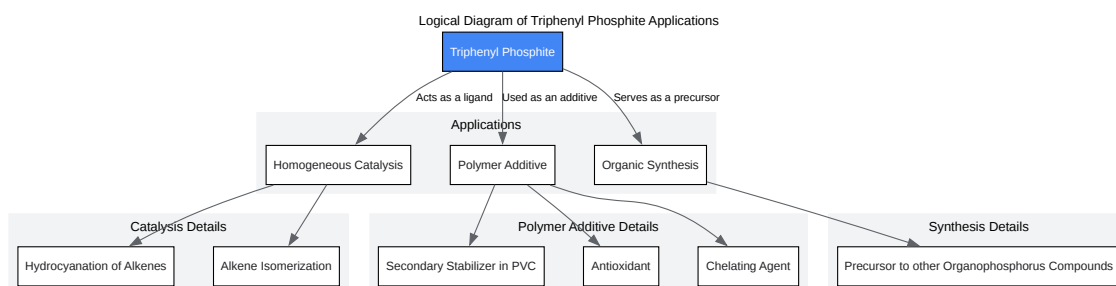
Users should wear protective gloves, clothing, and eye/face protection.<sup>[2][6]</sup> In case of ingestion, call a poison center or doctor.<sup>[2][6]</sup> If the substance comes into contact with skin, wash with plenty of soap and water.<sup>[2]</sup> For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.<sup>[2][6]</sup> It is crucial to avoid release into the environment and to dispose of the substance and its container in accordance with local regulations.<sup>[2][6]</sup>

## Key Applications and Reactions

**Triphenyl phosphite** is a versatile reagent with numerous applications in both laboratory and industrial settings.

## Ligand in Homogeneous Catalysis

**Triphenyl phosphite** is a common ligand in coordination chemistry, particularly in nickel-catalyzed reactions. It is used in the hydrocyanation of alkenes, a significant industrial process for the production of adiponitrile, a precursor to nylon.<sup>[5]</sup> The nickel(0)-phosphite complexes are effective catalysts for this transformation.



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Caption: Applications of **Triphenyl Phosphite**.

## Precursor in Organic Synthesis

**Triphenyl phosphite** serves as a precursor for the synthesis of other organophosphorus compounds, such as trimethylphosphine. This reaction typically involves the use of a Grignard reagent.

## Experimental Protocols

### Synthesis of Trimethylphosphine from Triphenyl Phosphite

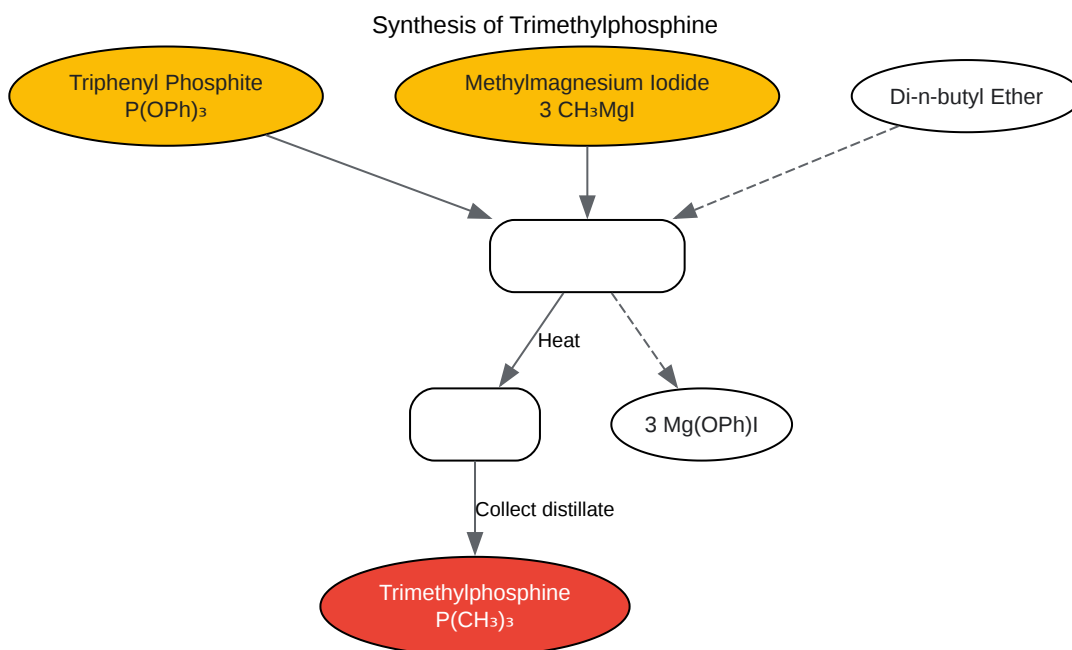
This protocol describes the synthesis of trimethylphosphine via the reaction of **triphenyl phosphite** with a Grignard reagent.

Materials:

- **Triphenyl phosphite**
- Methylmagnesium iodide solution
- Di-n-butyl ether (anhydrous)
- Standard glassware for distillation and inert atmosphere reactions

Procedure:

- A solution of **triphenyl phosphite** (0.76 M) in di-n-butyl ether is prepared.
- This solution is added dropwise to a cooled solution of methylmagnesium iodide.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and is stirred for an additional 3 hours.
- The reaction apparatus is then set up for distillation with a receiving flask cooled to -78 °C.
- The reaction mixture is slowly heated with stirring. A mixture of di-n-butyl ether and the desired product, trimethylphosphine, will distill off.
- The collected distillate can be further purified by fractional distillation to yield pure trimethylphosphine.



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Caption: Workflow for Trimethylphosphine Synthesis.

## Nickel-Catalyzed Hydrocyanation of Alkenes

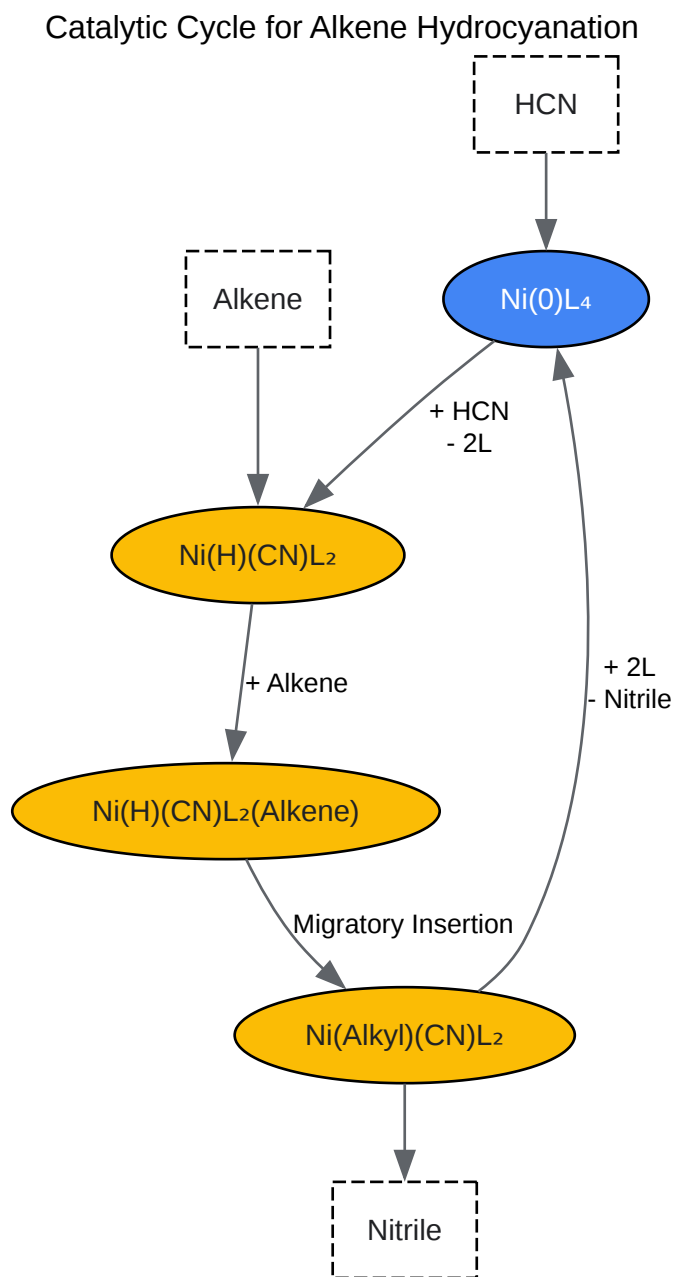
This protocol outlines the general steps for the hydrocyanation of an unactivated alkene using a nickel catalyst with a phosphite ligand like **triphenyl phosphite**.

Catalyst System:

- A low-valent nickel source (e.g.,  $\text{Ni(COD)}_2$ )
- A phosphite ligand (e.g., **triphenyl phosphite**)

#### General Procedure:

- The nickel complex is generated in situ or used as a pre-formed catalyst.
- The reaction involves the oxidative addition of hydrogen cyanide (HCN) to the low-valent nickel complex, forming a hydrido cyanide intermediate.
- The alkene substrate then coordinates to this metal complex.
- Migratory insertion of the alkene into the nickel-hydride bond occurs, forming an alkylnickel cyanide species.
- The cycle is completed by the rate-limiting reductive elimination of the nitrile product, regenerating the nickel catalyst.
- Lewis acids, such as triphenylboron, can be added to accelerate the final reductive elimination step and increase the overall reaction rate.



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Caption: Catalytic Cycle of Hydrocyanation.



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